

An In-depth Technical Guide to the Electrolysis of Molten Lead(II) Bromide

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Compound of Interest

Compound Name: Lead(II) bromide

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This whitepaper provides a comprehensive technical overview of the electrolysis of molten **lead(II) bromide** (PbBr_2), a fundamental process in electrochemistry with applications in metal extraction and the study of ionic liquids. This guide details the core principles, experimental protocols, and expected quantitative outcomes of the process, tailored for a scientific audience.

Introduction

The electrolysis of molten **lead(II) bromide** is a classic demonstration of the principles of electrochemistry, involving the decomposition of an ionic compound into its constituent elements by the passage of a direct electric current.[1][2][3] In its solid state, the ions within the **lead(II) bromide** lattice are in fixed positions and are not free to move, preventing the conduction of electricity.[4] However, upon heating to its molten state (melting point: 371 °C), the lead(II) ions (Pb^{2+}) and bromide ions (Br^-) become mobile, allowing the melt to act as an electrolyte.[2][3] This process is a clear example of a redox reaction, where oxidation and reduction occur at the anode and cathode, respectively.[5]

Core Principles

The electrolysis of molten **lead(II) bromide** relies on the migration of ions to electrodes with opposite charges when a potential difference is applied.

- At the Cathode (Negative Electrode): Positively charged lead(II) ions (Pb^{2+}) are attracted to the cathode. Here, they gain two electrons and are reduced to form molten metallic lead.[\[1\]](#)
[\[3\]](#)
- At the Anode (Positive Electrode): Negatively charged bromide ions (Br^-) are attracted to the anode. At this electrode, each bromide ion loses one electron in an oxidation process to form bromine atoms, which then combine to form diatomic bromine gas (Br_2).[\[1\]](#)[\[3\]](#)

The overall reaction is the decomposition of molten **lead(II) bromide** into its elements:



Experimental Protocol

This section outlines a detailed methodology for conducting the electrolysis of molten **lead(II) bromide** in a laboratory setting.

Materials and Apparatus

- Chemicals:
 - **Lead(II) bromide** (PbBr_2) powder (analytical grade)
- Apparatus:
 - Porcelain crucible
 - Pipeclay triangle
 - Tripod stand
 - Bunsen burner or heating mantle with temperature control
 - Two inert graphite electrodes
 - DC power supply (variable voltage and current)
 - Ammeter

- Voltmeter
- Connecting wires with alligator clips
- Fume hood
- High-precision analytical balance

Procedure

- Preparation: Weigh the empty porcelain crucible and then add a known mass of **lead(II) bromide** powder (e.g., 20 g). Record the precise mass.
- Setup: Place the crucible on the pipeclay triangle supported by the tripod stand within a fume hood.
- Heating: Gently heat the crucible with a Bunsen burner or heating mantle until the **lead(II) bromide** melts completely.
- Electrode Placement: Once the **lead(II) bromide** is molten, carefully lower the two graphite electrodes into the melt, ensuring they do not touch each other or the bottom of the crucible.
- Electrolysis: Connect the electrodes to the DC power supply, with an ammeter in series and a voltmeter in parallel. Apply a specific voltage (e.g., 6 V) and record the initial current.
- Data Collection: Maintain a constant current for a predetermined duration (e.g., 10-15 minutes). Record the current and time accurately.
- Observation: Observe the formation of a silvery molten bead of lead at the cathode and the evolution of a brown gas (bromine) at the anode.
- Termination: After the set time, turn off the power supply and carefully remove the electrodes from the molten **lead(II) bromide**.
- Cooling and Product Isolation: Allow the crucible to cool completely. Carefully separate the solidified lead from the remaining **lead(II) bromide**.

- Quantification: Weigh the mass of the lead produced. The mass of bromine evolved can be determined by the difference in the initial and final mass of the crucible and its contents (after accounting for the mass of lead produced).

Quantitative Analysis

The electrolysis of molten **lead(II) bromide** is governed by Faraday's laws of electrolysis, which provide a quantitative relationship between the amount of substance produced at the electrodes and the total electric charge passed through the electrolyte.

Faraday's First Law: The mass of a substance produced at an electrode during electrolysis is directly proportional to the quantity of electricity passed through the electrolyte.

Faraday's Second Law: The masses of different substances produced by the same quantity of electricity are proportional to their equivalent weights.

The quantity of charge (Q) in coulombs can be calculated using the formula:

$$Q = I \times t$$

where I is the current in amperes and t is the time in seconds.

The number of moles of electrons (n) can be calculated as:

$$n = Q / F$$

where F is the Faraday constant (approximately 96,485 C/mol).

Theoretical Yield Calculations

Based on the half-reactions, the following stoichiometric relationships can be established:

- Cathode: $\text{Pb}^{2+}(\text{l}) + 2\text{e}^{-} \rightarrow \text{Pb}(\text{l})$ (1 mole of Pb is produced by 2 moles of electrons)
- Anode: $2\text{Br}^{-}(\text{l}) \rightarrow \text{Br}_2(\text{g}) + 2\text{e}^{-}$ (1 mole of Br₂ is produced by 2 moles of electrons)

The theoretical mass of lead (m_Pb) and bromine (m_Br2) produced can be calculated as follows:

$$m_{\text{Pb}} = (I \times t / (2 \times F)) \times M_{\text{Pb}}$$

$$m_{\text{Br}_2} = (I \times t / (2 \times F)) \times M_{\text{Br}_2}$$

where M_{Pb} is the molar mass of lead (207.2 g/mol) and M_{Br_2} is the molar mass of bromine (159.808 g/mol).

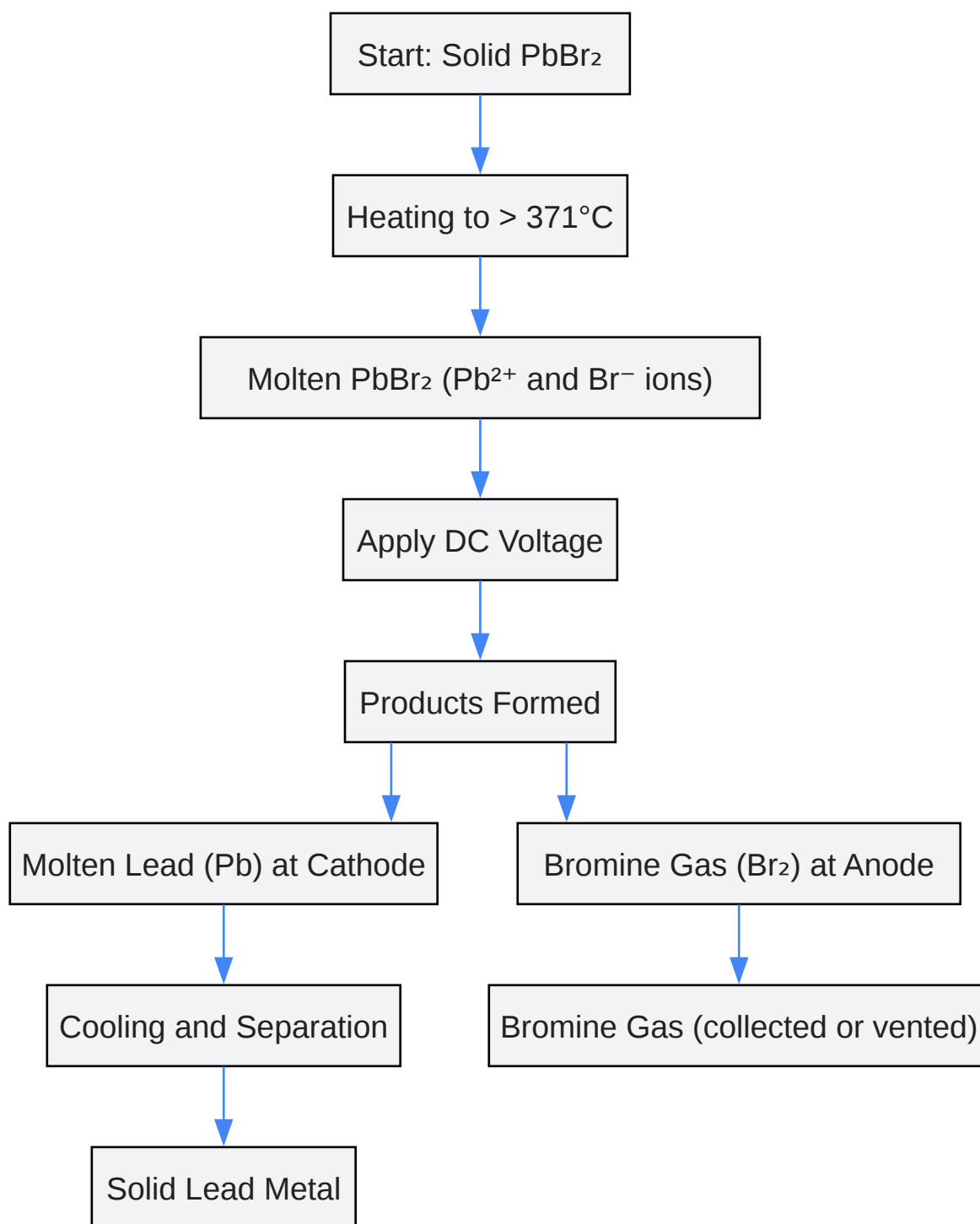
Representative Quantitative Data

The following table summarizes the theoretical quantitative data for the electrolysis of molten **lead(II) bromide** under specific experimental conditions.

Parameter	Value
Current (I)	2.0 A
Time (t)	900 s (15 min)
Total Charge (Q)	1800 C
Moles of Electrons	0.01866 mol
Cathode Product	Lead (Pb)
Moles of Lead Produced	0.00933 mol
Theoretical Mass of Lead	1.933 g
Anode Product	**Bromine (Br ₂) **
Moles of Bromine Produced	0.00933 mol
Theoretical Mass of Bromine	1.491 g

Visualizations

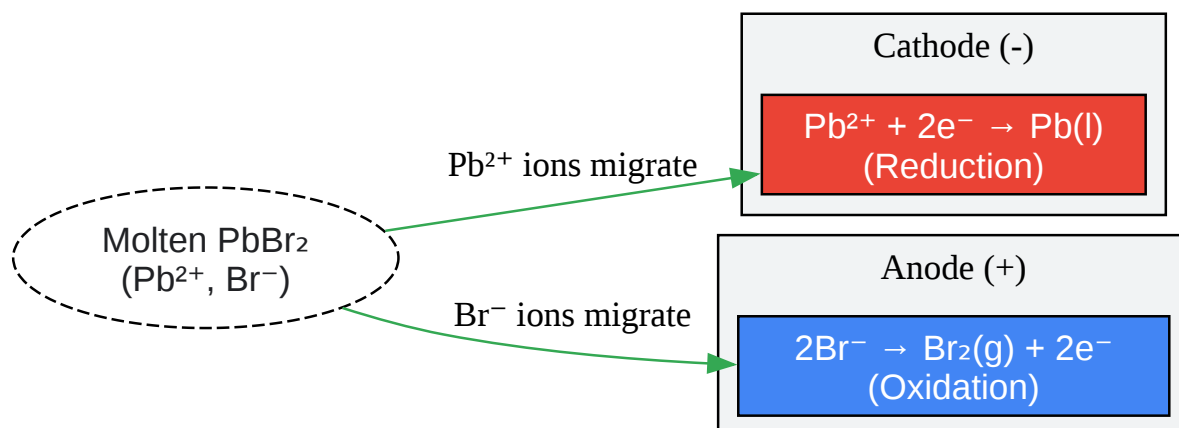
Electrolysis Workflow



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Caption: Workflow for the electrolysis of molten **lead(II) bromide**.

Ionic Movement and Electrode Reactions



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Caption: Migration of ions and reactions at the electrodes.

Conclusion

The electrolysis of molten **lead(II) bromide** serves as a definitive model for understanding the electrochemical decomposition of ionic compounds. The process yields high-purity molten lead at the cathode and bromine gas at the anode, with the quantities of products being directly predictable through Faraday's laws of electrolysis. The detailed experimental protocol and quantitative framework presented in this guide provide a solid foundation for researchers and scientists to explore and utilize this fundamental electrochemical process.

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